

# An In-depth Technical Guide to Scolymoside (CAS Number: 20633-84-5)

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## Compound of Interest

Compound Name: Scolymoside

Cat. No.: B600558

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## Introduction

**Scolymoside**, with the Chemical Abstracts Service (CAS) number 20633-84-5, is a naturally occurring flavonoid glycoside. Also known as Luteolin-7-O-rutinoside, it is found in a variety of plants, including those of the *Lonicera* (honeysuckle), *Cynara* (artichoke), and *Cyclopia* (honeybush) genera.<sup>[1]</sup> This technical guide provides a comprehensive overview of the chemical properties, biological activities, and mechanisms of action of **scolymoside**, with a focus on its therapeutic potential. The information is presented to support research, scientific discovery, and drug development endeavors.

## Chemical and Physical Properties

**Scolymoside** is a conjugate of the flavone luteolin and the disaccharide rutinose. Its chemical structure plays a crucial role in its biological activities.

Property	Value	Reference
CAS Number	20633-84-5	[2]
Molecular Formula	C27H30O15	[2]
Molecular Weight	594.52 g/mol	[2]
IUPAC Name	2-(3,4-dihydroxyphenyl)-5-hydroxy-7-[[[3,4,5-trihydroxy-6-[[[3,4,5-trihydroxy-6-methyl-oxan-2-yl]oxymethyl]oxan-2-yl]oxy]chromen-4-one	[2]
Synonyms	Luteolin-7-O-rutinoside, Luteolin 7-rutinoside, Scolimoside	[2]
Appearance	Solid powder	
Solubility	Soluble in water and organic solvents such as methanol, ethanol, and DMSO.	
Storage	Store in a cool, dry, and dark place. For long-term storage, -20°C is recommended.	[3]

## Biological Activities and Mechanisms of Action

**Scolymoside** exhibits a wide range of pharmacological effects, including anti-inflammatory, hepatoprotective, anticoagulant, and antiplatelet activities. These effects are primarily attributed to its ability to modulate key signaling pathways involved in inflammation and thrombosis.

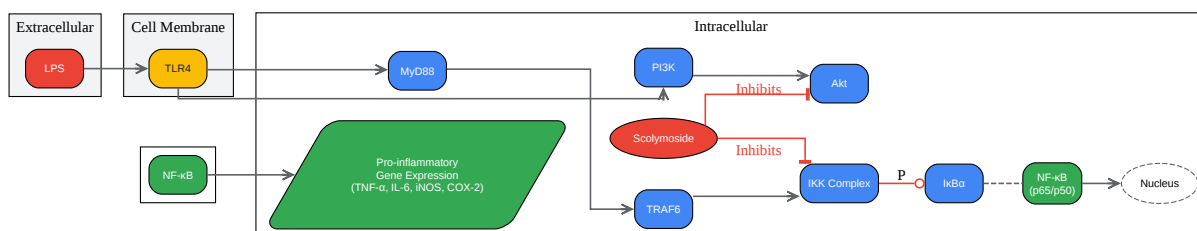
### Anti-inflammatory Activity

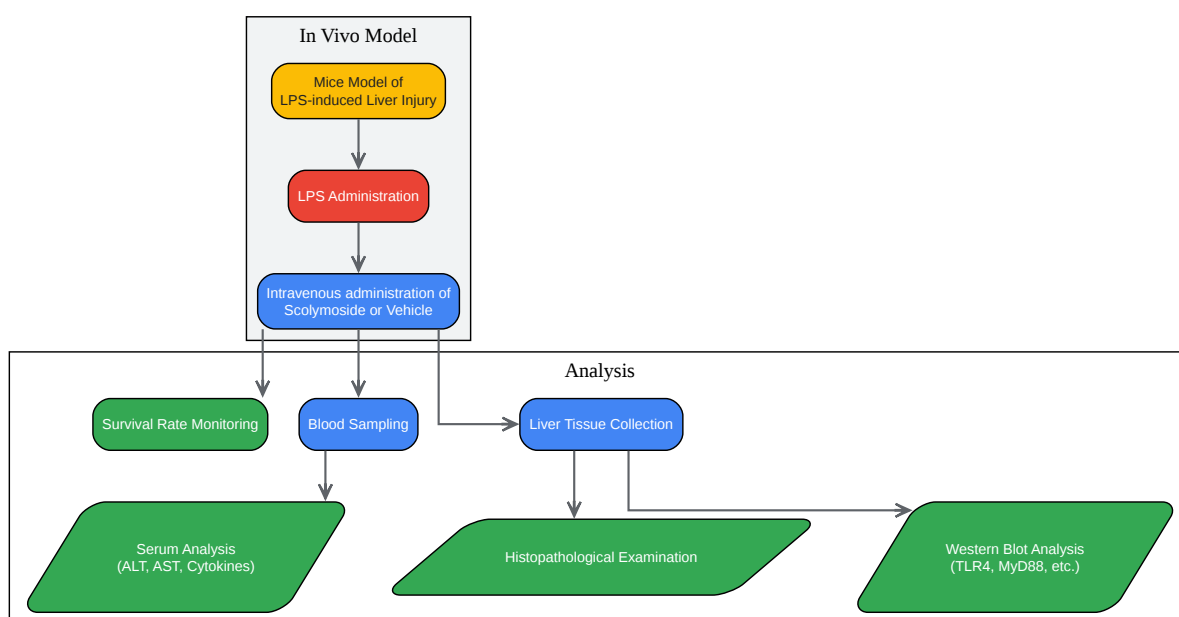
**Scolymoside** has demonstrated potent anti-inflammatory effects in various in vitro and in vivo models. Its primary mechanism involves the inhibition of pro-inflammatory mediators and the modulation of inflammatory signaling cascades.

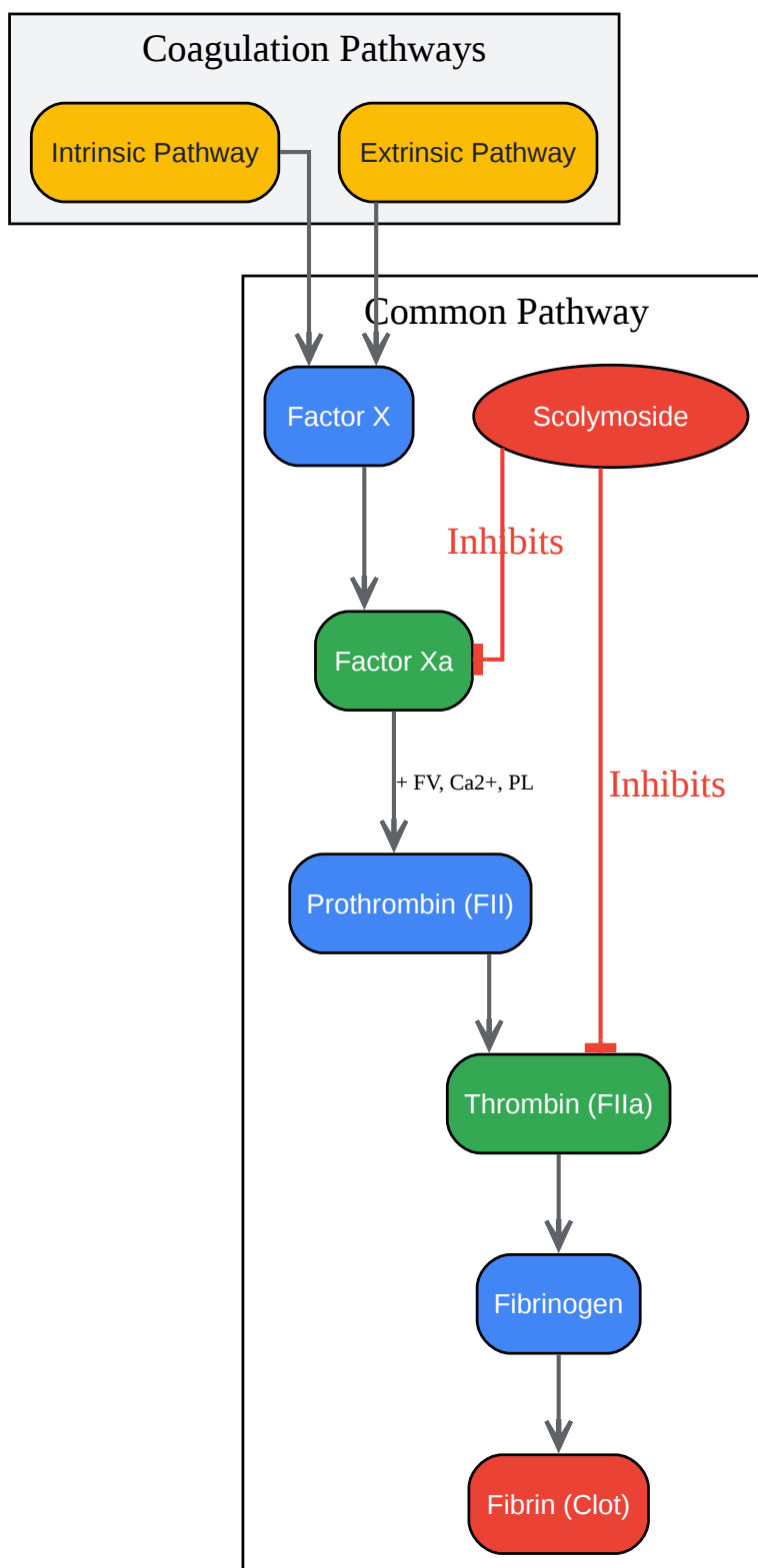
Mechanism of Action:

**Scolymoside** exerts its anti-inflammatory effects by targeting the Toll-like Receptor 4 (TLR4) mediated signaling pathway. Upon stimulation by lipopolysaccharide (LPS), TLR4 initiates a downstream cascade that leads to the activation of transcription factors such as Nuclear Factor-kappa B (NF- $\kappa$ B) and Activator Protein-1 (AP-1). These transcription factors regulate the expression of pro-inflammatory cytokines (e.g., TNF- $\alpha$ , IL-6) and enzymes (e.g., iNOS, COX-2). **Scolymoside** has been shown to inhibit the activation of NF- $\kappa$ B and AP-1, thereby downregulating the expression of these inflammatory mediators.[4][5] Furthermore, **scolymoside** can modulate the Phosphoinositide 3-kinase (PI3K)/Akt signaling pathway, which is also implicated in the inflammatory response.[5]

Signaling Pathway Diagram:







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